

Application Notes: Trimethylolpropane Monoallyl Ether (TMPMAE) in Polymer Synthesis

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Compound of Interest

Compound Name: *Trimethylolpropane monoallyl ether*

Cat. No.: *B1585248*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Trimethylolpropane monoallyl ether (TMPMAE) is a versatile trifunctional monomer used in a variety of polymer synthesis applications. Its unique structure, containing one reactive allyl group and two primary hydroxyl groups, allows it to act as a building block for introducing specific functionalities into polymer backbones.[1] The allyl group enables participation in polymerization and crosslinking reactions, such as free-radical and thiol-ene reactions, while the hydroxyl groups provide sites for esterification, isocyanate reactions, and further chemical modifications.[1][2] This dual functionality makes TMPMAE a valuable component in the synthesis of functional materials for coatings, adhesives, and increasingly, for biomedical applications like drug delivery.[1][3][4]

Physicochemical Properties and Specifications

TMPMAE is a clear, colorless viscous liquid.[1][5] Its properties make it a useful reactive diluent and a building block for complex polymer architectures.[3]

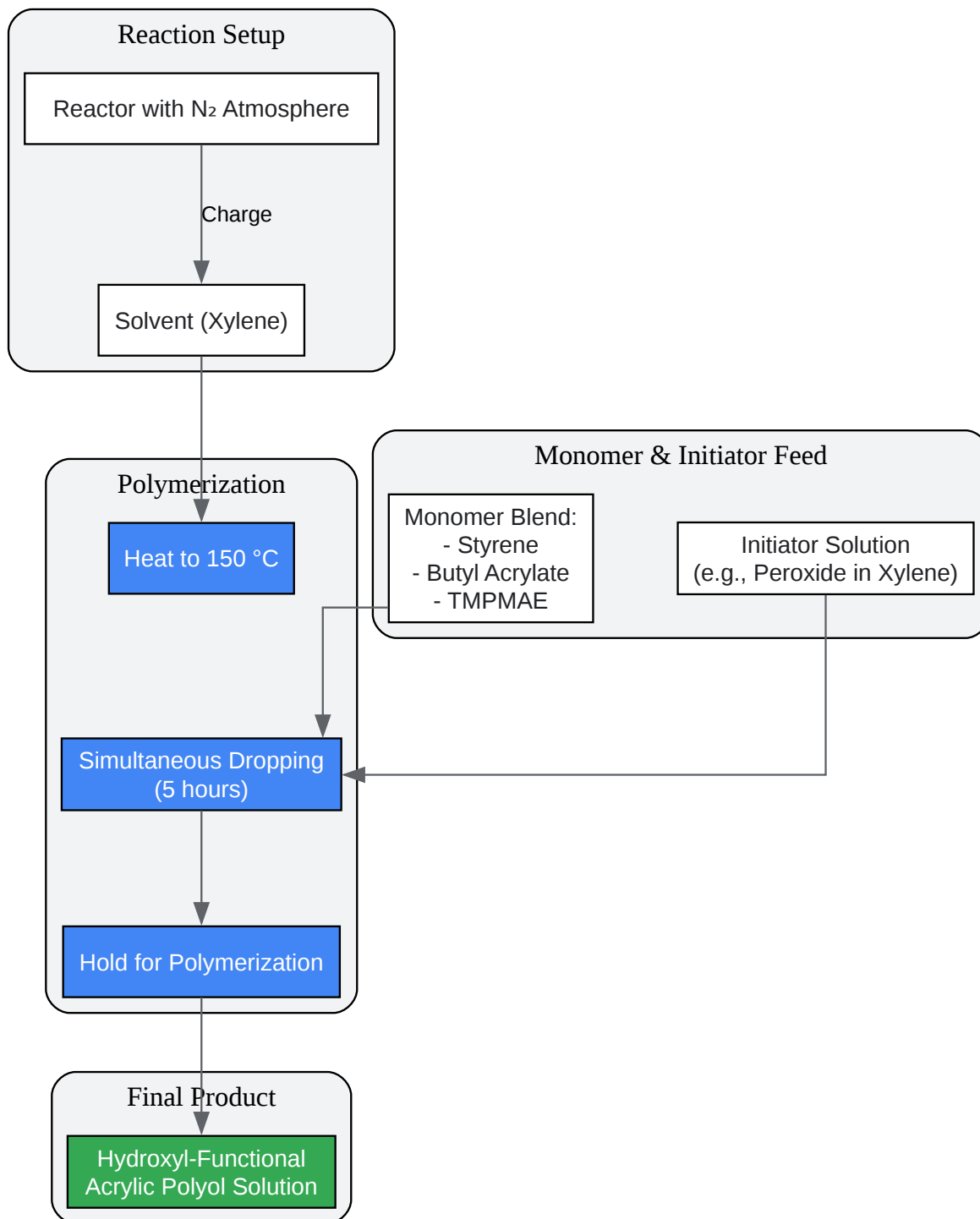
Property	Typical Value	Reference
Molecular Formula	C ₉ H ₁₈ O ₃	[1][3]
Molecular Weight	174.24 g/mol	[1][5]
Appearance	Clear, colorless liquid	[1][3]
Boiling Point	~160 °C @ 33 mm Hg	[1][6]
Density	~1.01 g/mL at 25 °C	[6]
Hydroxyl Number	~640 mg KOH/g	[7]
Viscosity	~170 mPas at 20°C	[7]
Monoallyl ether content	Min. 98.0%	[7]

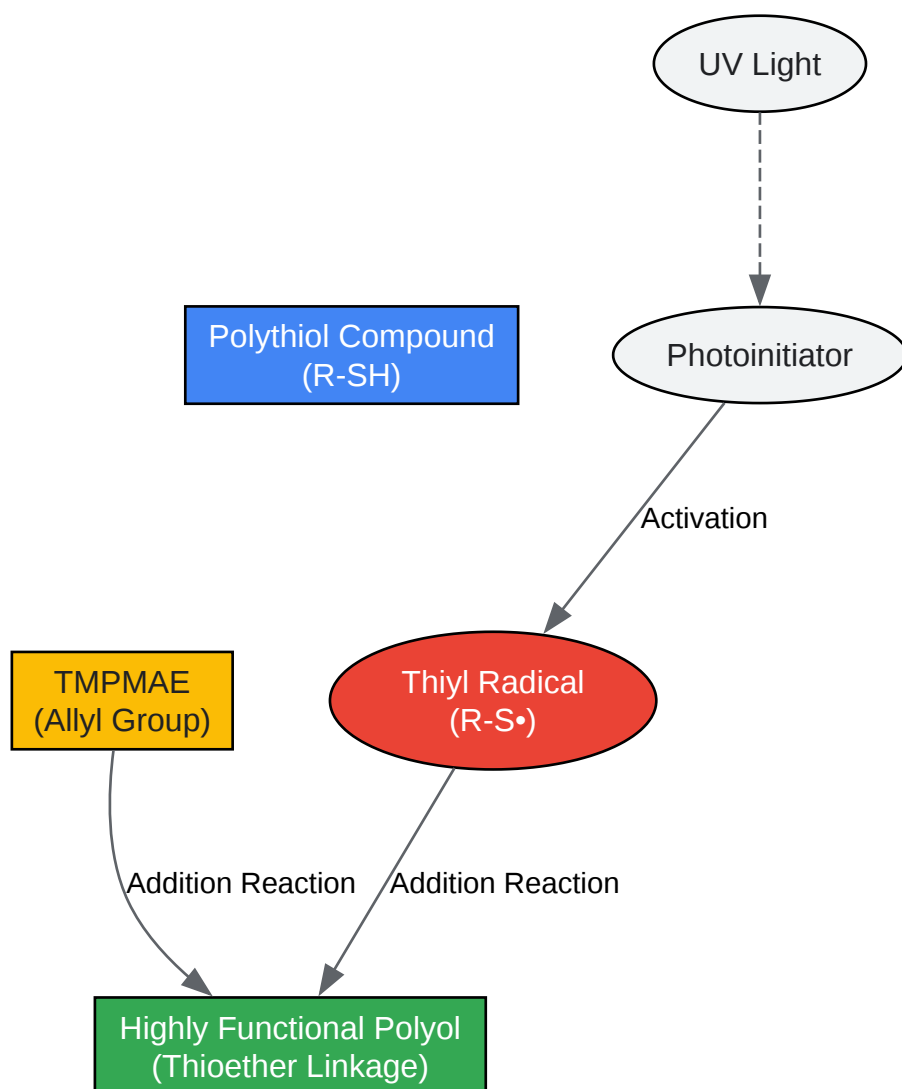
Key Applications in Polymer Synthesis

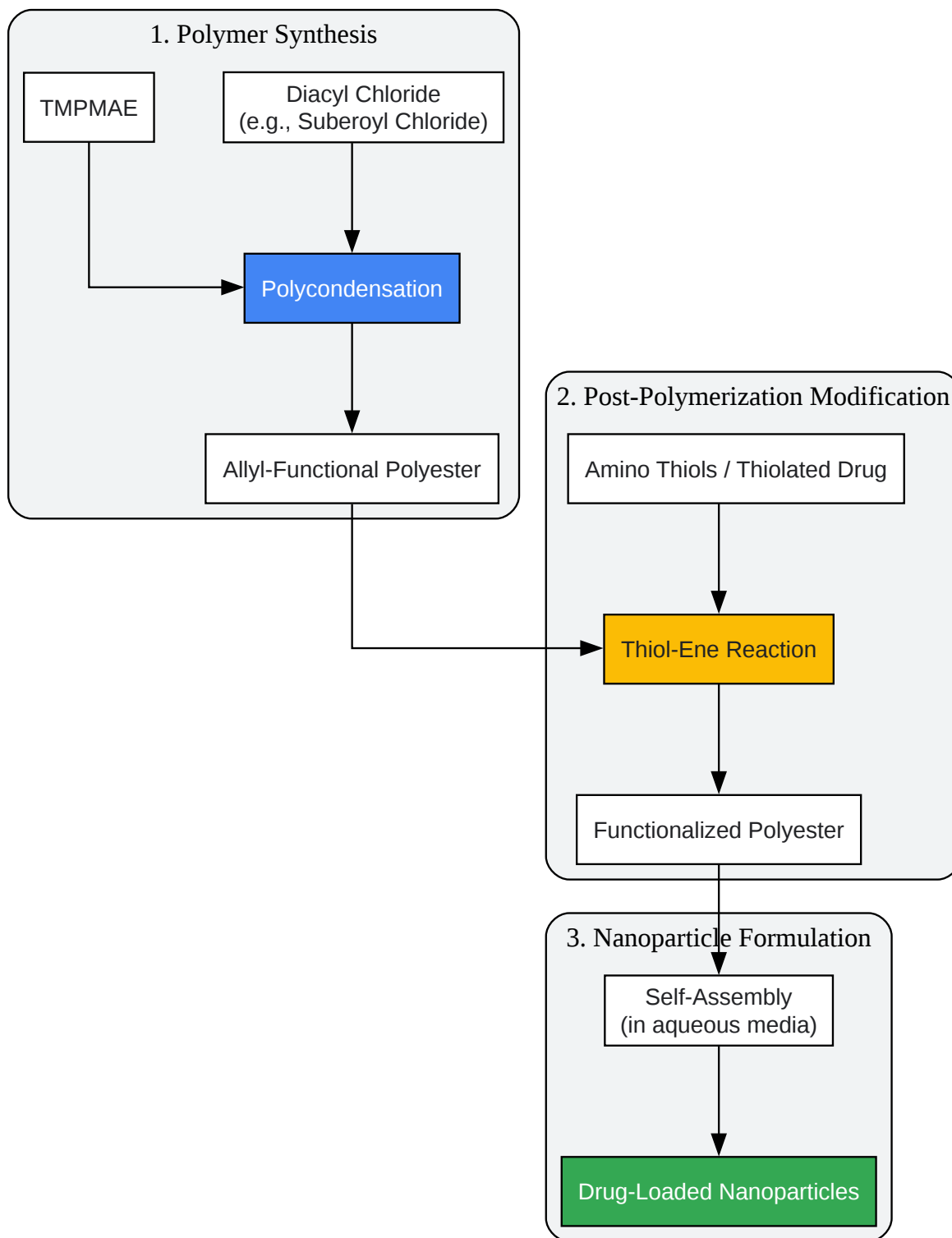
Functional Monomer for Hydroxyl-Functional Acrylic Resins

TMPMAE is used as a co-monomer in the synthesis of hydroxyl-functional acrylic resins, which are key components in high-performance polyurethane coatings.[2] It provides primary hydroxyl groups, which offer high reactivity, and the aliphatic nature of the monomer helps in reducing the viscosity of the final resin.[2]

Logical Workflow: Synthesis of Hydroxyl-Functional Acrylic Polyols







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